

NI-42 Profile and Selectivity Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: NI-42

Cat. No.: S537137

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NI-42 is a chemical probe designed to selectively inhibit the Bromodomain-PHD Finger Proteins (BRPFs), which are involved in epigenetic regulation [1].

The table below summarizes its published inhibitory activity (IC50) and binding affinity (Kd) against its primary targets and related bromodomains, highlighting its selective bias towards BRPF1 [1].

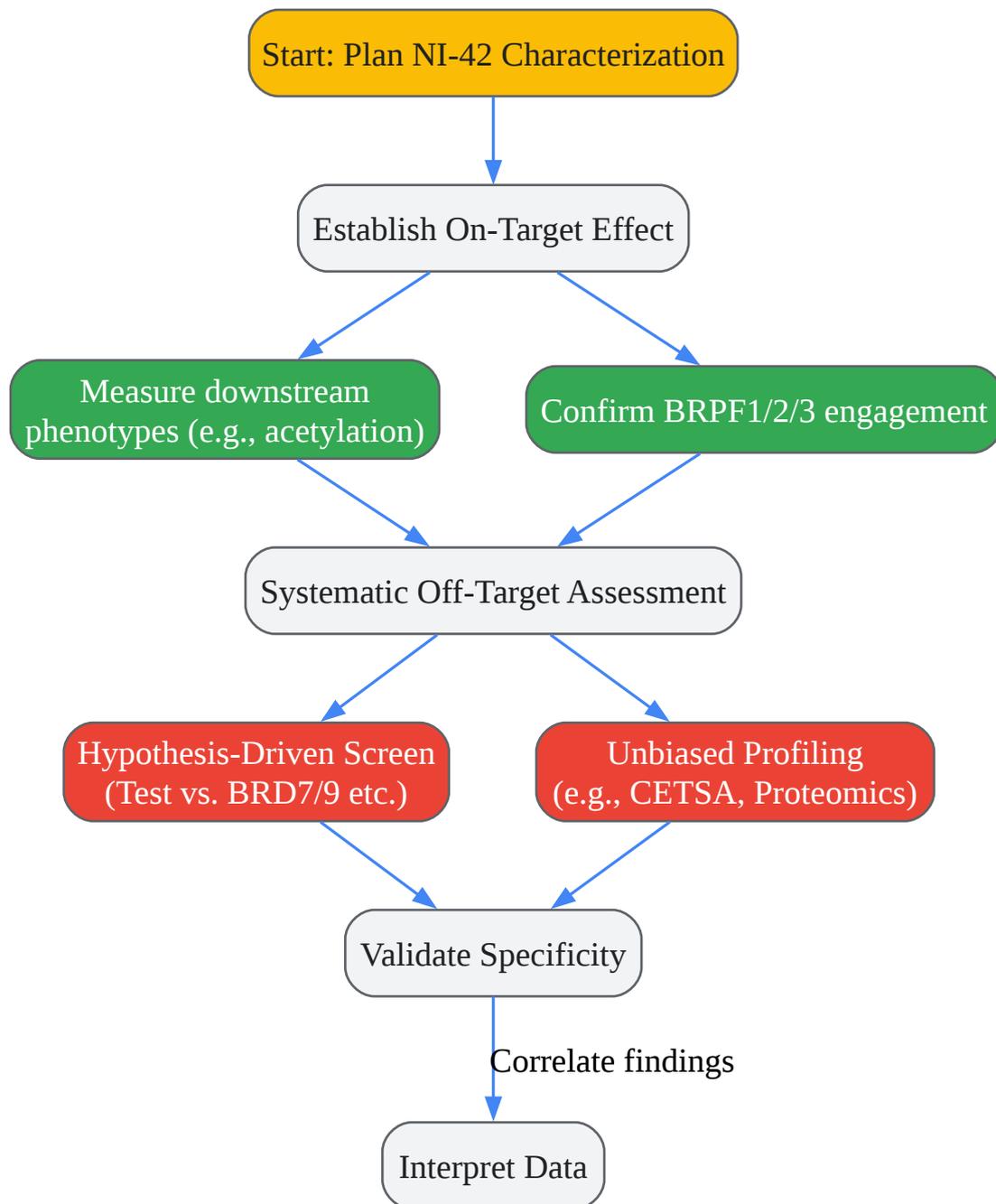
Target	IC50 (nM)	Kd (nM)
BRPF1	7.9	40
BRPF2	48	210
BRPF3	260	940
BRD7	82	Not Specified
BRD9	310	1130
BRD4 (BD1)	4500	Not Specified

Experimental Considerations and Workflows

While direct protocols for **NI-42** are unavailable, you can adapt standard practices for characterizing small-molecule inhibitors.

- **Confirming On-Target Activity:** Design experiments to measure the downstream biological effects of BRPF inhibition (e.g., histone acetylation marks, gene expression changes) as evidence of successful on-target engagement.
- **Assessing Off-Target Effects:** The most relevant potential off-targets are other bromodomains, particularly BRD7 and BRD9, as shown in the table [1]. You could implement counter-screens against these specific proteins. For an unbiased approach, techniques like **CETSA (Cellular Thermal Shift Assay)** or **proteome-wide profiling** can identify unintended protein interactions.
- **General Best Practices:** Always use **NI-42** alongside appropriate negative controls (e.g., vehicle) and, if available, a structurally distinct BRPF inhibitor to help confirm that observed phenotypes are on-target.

For visualizing the overall strategy in planning your experimental characterization of **NI-42**, the following workflow diagram outlines the key steps.



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References

1. - NI | Epigenetic Reader Domain | TargetMol 42 [targetmol.com]

To cite this document: Smolecule. [NI-42 Profile and Selectivity Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537137#ni-42-off-target-effects-reduction>]

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